

Application Note: Precision Molarity Calculation and Reconstitution of Philanthotoxin-433 TFA

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Compound of Interest

Compound Name: Philanthotoxin-433 (TFA)

Cat. No.: B12299571

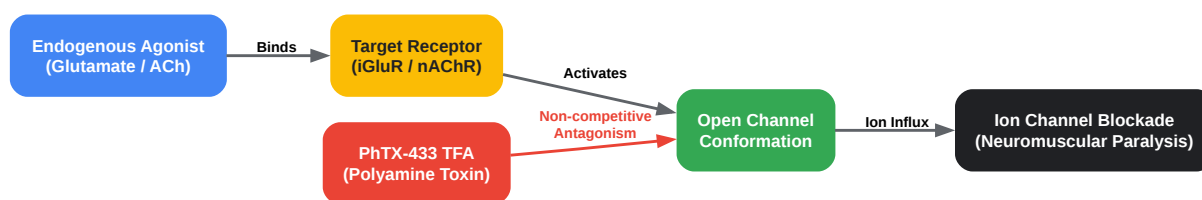
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Target Audience: Electrophysiologists, Neuropharmacologists, and Drug Development Scientists
Document Type: Technical Application Note & Standard Operating Protocol (SOP)

Pharmacological Context & The Stoichiometry Challenge

Philanthotoxin-433 (PhTX-433) is a highly potent polyamine toxin originally isolated from the venom of the Egyptian digger wasp (*Philanthus triangulum*) [1]. In neuropharmacology, it is utilized as a non-competitive antagonist that targets excitatory ligand-gated ion channels, specifically ionotropic glutamate receptors (iGluRs, such as AMPA and NMDA receptors) and nicotinic acetylcholine receptors (nAChRs)[2].

PhTX-433 blocks these channels predominantly in their open conformation, lodging its polyamine tail into the channel pore. The IC_{50} values vary by receptor subunit composition, demonstrating $\sim 18 \mu M$ at locust AMPA receptors and $\sim 1 \mu M$ at rat nAChRs [1].



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Caption: Mechanism of action of PhTX-433 via non-competitive open-channel blockade.

The Causality of the TFA Salt Error

A critical failure point in dose-response reproducibility arises during the reconstitution of PhTX-433. Because the molecule contains a polyamine chain with three basic nitrogen atoms (secondary and primary amines), reverse-phase HPLC purification using trifluoroacetic acid (TFA) results in the protonation of these amines. Consequently, the final lyophilized product is typically a tris(trifluoroacetate) salt [3].

- Free Base Molecular Weight: 435.60 g/mol ($C_{23}H_{41}N_5O_3$)
- Tris-TFA Salt Molecular Weight: 777.67 g/mol ($C_{23}H_{41}N_5O_3 \cdot 3C_2HF_3O_2$)

The Analytical Trap: If a researcher assumes a 1 mg vial contains 1 mg of the free base and uses 435.60 g/mol for their molarity calculation, they will add nearly twice the required solvent. This results in a solution that is ~44% less concentrated than intended, drastically skewing IC_{50} calculations and electrophysiological recordings.

The Self-Validating Mathematical Workflow

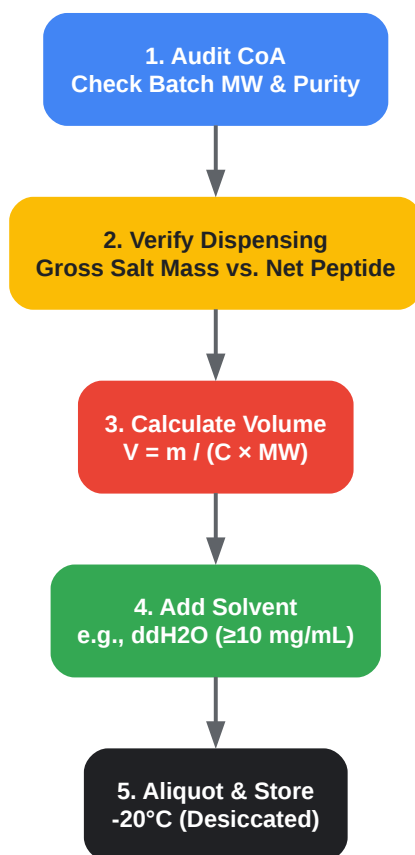
To ensure scientific integrity, your reconstitution protocol must be a self-validating system. You must determine whether your specific vendor (e.g., Sigma-Aldrich, Tocris, MedKoo) packaged the vial by Gross Salt Weight or Net Peptide Weight.

Most commercial suppliers of PhTX-433 (CAS 276684-27-6) supply it by Gross Salt Weight [3] [4]. Therefore, the calculation must utilize the full salt molecular weight (777.67 g/mol) unless the Certificate of Analysis (CoA) explicitly states a Net Peptide Content (NPC) multiplier.

The Universal Molarity Formula:

Where

is 777.67 g/mol for the tris-TFA salt.



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Caption: Self-validating workflow for accurate PhTX-433 TFA molarity calculation and reconstitution.

Quantitative Data: Molarity & Reconstitution Tables

The following table provides the exact solvent volumes required to achieve standard experimental stock concentrations, assuming the vial is sold by Gross Salt Weight (MW = 777.67 g/mol) and the purity is ≥98%^{[3][4]}.

Desired Stock Concentration	Volume of Solvent to Add to 1 mg Vial	Volume of Solvent to Add to 5 mg Vial	Volume of Solvent to Add to 10 mg Vial
1 mM	1.286 mL	6.430 mL	12.859 mL
5 mM	0.257 mL (257 µL)	1.286 mL	2.572 mL
10 mM	0.129 mL (129 µL)	0.643 mL	1.286 mL
50 mM	0.026 mL (26 µL)	0.129 mL (129 µL)	0.257 mL (257 µL)

Note: PhTX-433 TFA is highly soluble in water (≥ 10 mg/mL). For electrophysiology, ddH₂O or a standardized extracellular bath solution (e.g., ACSF) is recommended to avoid DMSO-induced membrane artifacts.

Step-by-Step Protocol: Reconstitution & Validation

Phase 1: Pre-Reconstitution Audit

- Retrieve the Lot-Specific CoA: Do not rely on the general product page. Locate the lot number on your vial and download the specific CoA.
- Verify the Molecular Weight: Confirm the presence of the tris-TFA salt (MW ~777.67).
- Check the HPLC Purity: If purity is <98%, you must adjust your mass input. (Formula: Actual Mass = Vial Mass × Purity %).

Phase 2: Physical Reconstitution

- Equilibration: Remove the lyophilized PhTX-433 TFA vial from -20°C storage. Allow it to equilibrate to room temperature for 30 minutes in a desiccator. Causality: PhTX-433 is hygroscopic [3]. Opening a cold vial introduces atmospheric condensation, altering the mass and degrading the peptide.
- Centrifugation: Briefly centrifuge the vial at 10,000 × g for 30 seconds to ensure all powder is dislodged from the cap and walls.

- **Solvent Addition:** Using a calibrated micropipette, add the exact volume of sterile ddH₂O dictated by the table above (e.g., 1.286 mL for a 1 mM stock from a 1 mg vial).
- **Dissolution:** Vortex gently for 10 seconds. The solution should become completely clear immediately.

Phase 3: Storage and Aliquoting

- **Aliquot Generation:** Divide the stock solution into single-use aliquots (e.g., 10–50 µL) in low-protein-binding microcentrifuge tubes. Causality: Repeated freeze-thaw cycles degrade polyamine chains and cause precipitation.
- **Storage:** Store aliquots immediately at -20°C or -80°C. Solutions are typically stable for 1–2 months under these conditions.

References

- Philanthotoxin - Mechanism of Action and Pharmacology. Wikipedia, The Free Encyclopedia. Available at: [\[Link\]](#)
- Philanthotoxin Analogues That Selectively Inhibit Ganglionic Nicotinic Acetylcholine Receptors. PubMed (National Institutes of Health). Available at: [\[Link\]](#)
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